

An In-depth Technical Guide on the Safe Handling of Ethyl 2-cyanopropanoate

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety data and handling precautions for **Ethyl 2-cyanopropanoate** (CAS No. 1572-99-2), a key building block in various organic syntheses. Adherence to the following protocols is crucial for ensuring a safe laboratory environment and maintaining the integrity of experimental outcomes.

Chemical and Physical Properties

Proper handling and storage procedures are directly influenced by the physical and chemical properties of a substance. Below is a summary of the key properties of **Ethyl 2-cyanopropanoate**.



| Property | Value | Source |
|---------------------|---|--------|
| Molecular Formula | C ₆ H ₉ NO ₂ | [1][2] |
| Molecular Weight | 127.14 g/mol | [1] |
| Appearance | Colorless to light yellow liquid | [3][4] |
| Boiling Point | 193 °C | [3] |
| Density | 1.01 g/cm ³ | [3] |
| Flash Point | 96 °C | [3] |
| Storage Temperature | Room temperature, in an inert atmosphere | [3][5] |

GHS Hazard and Precautionary Statements

Ethyl 2-cyanopropanoate is classified as a hazardous substance. The following table summarizes its GHS classification and the corresponding precautionary measures that must be observed.



| GHS Classification | Pictogram | Signal Word | Hazard Statements (H- Statements) | Precautionary Statements (P- Statements) |
|--------------------------------------|-----------|-------------|---|--|
| Acute Toxicity, Oral (Category 3) | ☑alt text | Danger | H301: Toxic if swallowed.[1][6] | P264: Wash hands thoroughly after handling.[3] P270: Do not eat, drink or smoke when using this product.[4][6] P301+P310: IF SWALLOWED: Immediately call a POISON CENTER or doctor/physician. [6] P405: Store locked up.[4] P501: Dispose of contents/contain er to an approved waste disposal plant.[7] |
| Skin Irritation (Category 2) | ☑alt text | Warning | H315: Causes skin irritation.[1] | P280: Wear protective gloves/protective clothing/eye protection/face protection. P302+P352: IF ON SKIN: Wash with plenty of soap and water. [4][6] P332+P313: If |



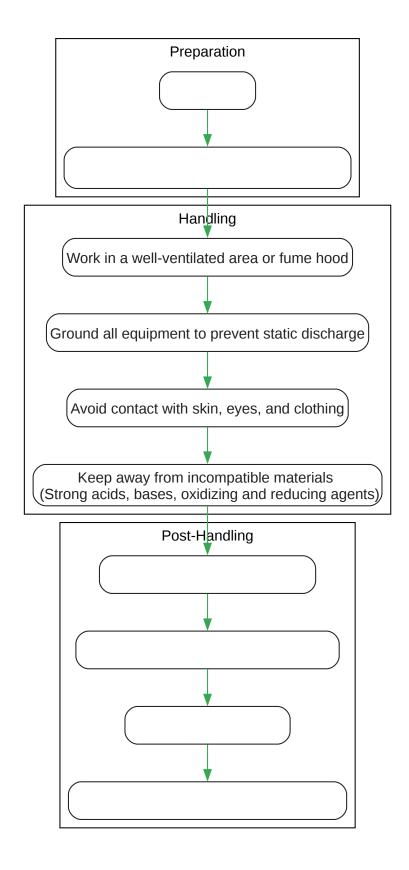
| | | | | skin irritation occurs: Get medical advice/attention. |
|---------------------------------|-------------------|---------|---|--|
| Eye Irritation (Category 2A) | ≥ alt text | Warning | H319: Causes serious eye irritation.[1] | P305+P351+P33 8: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. P337+P313: If eye irritation persists: Get medical advice/attention. |

Safe Handling and Storage Protocols

A systematic approach to handling and storage is essential to minimize exposure risks. The following workflows and protocols should be implemented in all laboratory settings where **Ethyl 2-cyanopropanoate** is used.

General Handling Workflow





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General laboratory handling workflow for **Ethyl 2-cyanopropanoate**.



Storage Requirements

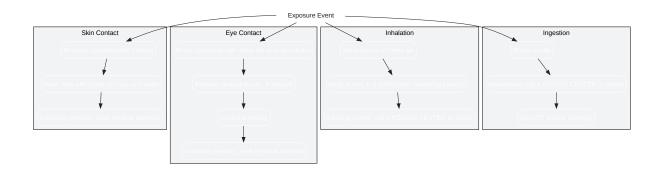
- Conditions: Store in a cool, dry, and well-ventilated place, away from heat and sources of ignition.[2]
- Inert Atmosphere: For long-term storage, maintaining an inert atmosphere (e.g., under nitrogen or argon) is recommended to preserve purity.[5]
- Container: Keep containers tightly closed to prevent moisture ingress and contamination.
- Incompatibilities: Avoid storage with strong acids, strong bases, oxidizing agents, and reducing agents.

Emergency and First-Aid Procedures

In the event of accidental exposure or a spill, immediate and appropriate action is critical.

First-Aid Measures



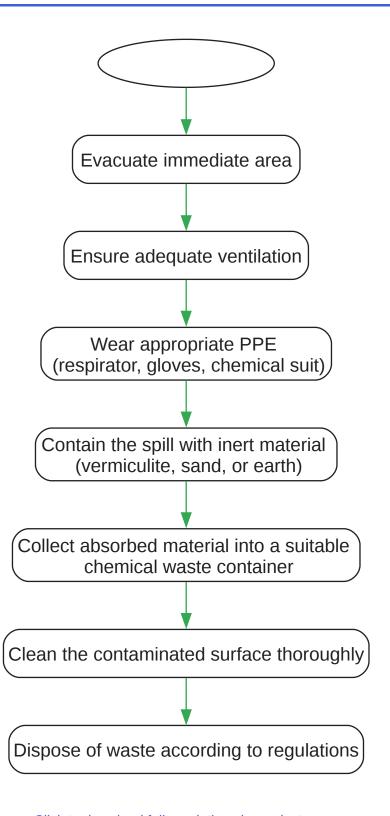


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First-aid workflow for different exposure routes.

Spill Response Protocol





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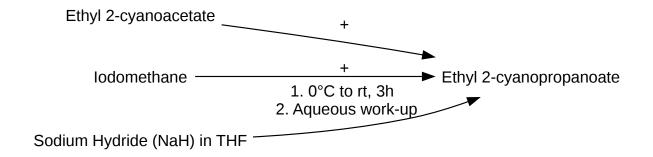
Logical workflow for responding to a spill of **Ethyl 2-cyanopropanoate**.



Experimental Protocol: Synthesis of Ethyl 2-cyanopropanoate

The following is a protocol for the synthesis of **Ethyl 2-cyanopropanoate** from ethyl 2-cyanoacetate and iodomethane, with integrated safety precautions. This procedure should only be performed by trained personnel in a controlled laboratory environment.

Reaction Scheme



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Synthesis of Ethyl 2-cyanopropanoate.

Methodology



| Step | Procedure | Safety Precautions |
|----------------------------------|--|--|
| 1. Reagent Preparation | Suspend sodium hydride (60% in paraffin oil) in dry THF under a nitrogen atmosphere at 0°C. | Extreme Flammability & Reactivity: Sodium hydride reacts violently with water to produce flammable hydrogen gas. All glassware must be oven-dried, and the reaction must be conducted under an inert atmosphere. |
| 2. Addition of Starting Material | Slowly add a solution of ethyl 2-cyanoacetate in THF to the sodium hydride suspension using a syringe. | Exothermic Reaction: The addition should be done slowly at 0 °C to control the exothermic reaction. |
| 3. Alkylation | After stirring for 15 minutes at 0 °C, add iodomethane to the reaction mixture. Allow the reaction to stir for 3 hours, warming to room temperature. | Toxicity & Volatility: Iodomethane is toxic and a suspected carcinogen. Handle only in a fume hood. |
| 4. Quenching | Carefully quench the reaction by the slow addition of water. | Violent Quenching: Unreacted sodium hydride will react violently with water. Quench slowly at 0 °C. |
| 5. Extraction | Add diethyl ether and wash the organic layer with brine. | Flammable Solvents: Diethyl ether is extremely flammable. Ensure there are no nearby ignition sources. |
| 6. Drying and Concentration | Dry the organic layer over anhydrous sodium sulfate (Na ₂ SO ₄) and remove the solvent under reduced pressure. | Use of Rotary Evaporator: Ensure the rotary evaporator is operated correctly to prevent solvent bumping and release of vapors. |
| 7. Purification | Purify the crude product by silica gel column chromatography using a | Solvent Handling: Use appropriate ventilation and |







mixture of ethyl acetate and hexane as the eluent.

PPE when handling chromatography solvents.

This in-depth guide is intended to provide a comprehensive overview of the safety and handling requirements for **Ethyl 2-cyanopropanoate**. Always consult the most recent Safety Data Sheet (SDS) from your supplier before use and ensure that a thorough risk assessment is conducted for any new experimental procedure.

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